

Demethyl PL265: An In-Depth Technical Overview

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Compound of Interest

Compound Name: Demethyl PL265

Cat. No.: B15573123

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1206514-62-6

Molecular Formula: $C_{27}H_{35}N_2O_9P$

Molecular Weight: 562.5 g/mol

Introduction

Demethyl PL265 is a chemical entity closely related to PL265, a potent, orally available dual inhibitor of the enkephalin-degrading enzymes, neprilysin (NEP) and aminopeptidase N (APN). Enkephalins are endogenous opioid peptides that play a crucial role in pain modulation. Their rapid degradation by enzymes like NEP and APN limits their analgesic effects. By inhibiting these enzymes, dual enkephalinase inhibitors (DENKIs) like PL265 effectively increase the local concentrations of enkephalins, thereby enhancing their natural pain-relieving properties.

This technical guide provides a comprehensive overview of the available information on **Demethyl PL265**, focusing on its core scientific aspects relevant to researchers and drug development professionals.

Chemical and Physical Properties

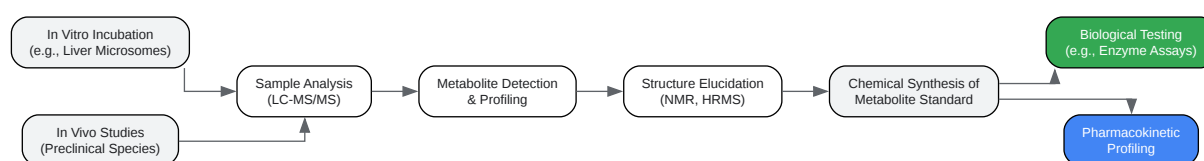
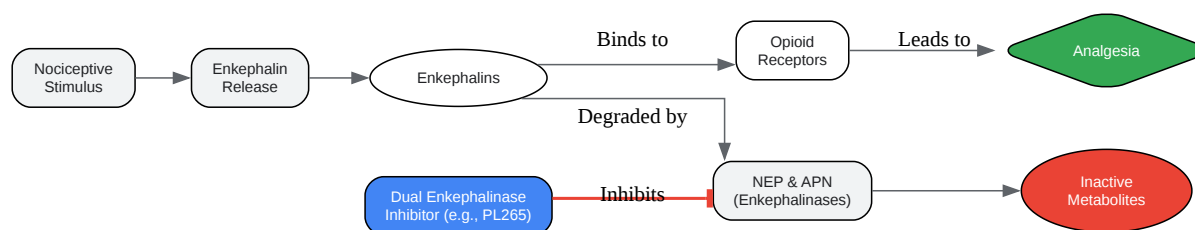
A summary of the key chemical and physical properties of **Demethyl PL265** is presented below. This information is primarily derived from publicly accessible chemical databases.

Property	Value	Source
IUPAC Name	(2S)-2-[[[(2S)-2-[[hydroxy-[(1R)-1-(2-methylpropanoyloxymethoxy)carbonylamino]ethyl]phosphoryl]methyl]-3-(4-phenylphenyl)propanoyl]amino]propanoic acid	PubChem[1]
CAS Number	1206514-62-6	PubChem[1]
Molecular Formula	C ₂₇ H ₃₅ N ₂ O ₉ P	PubChem[1]
Molecular Weight	562.5 g/mol	PubChem[1]
Canonical SMILES	<chem>CC(C)C(=O)OCOC(=O)N--INVALID-LINK--P(=O)(O)C--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)O</chem>	PubChem[1]
InChI Key	HLACXNCYLIKGES-YCRNBWNJSA-N	PubChem[1]

Pharmacological Context: The Role of Enkephalinase Inhibition

To understand the potential significance of **Demethyl PL265**, it is essential to grasp the mechanism of its parent compound class. Dual enkephalinase inhibitors represent a promising therapeutic strategy for pain management.

The proposed mechanism of action involves the following signaling pathway:



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References

- 1. Demethyl PL265 | C27H35N2O9P | CID 58277249 - PubChem [pubchem.ncbi.nlm.nih.gov]
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